

Proper Disposal of TL02-59: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **TL02-59**

Cat. No.: **B611385**

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This document provides essential guidance on the proper disposal procedures for **TL02-59**, a potent and selective Fgr inhibitor.^{[1][2][3][4][5]} Given the absence of a specific Safety Data Sheet (SDS) for **TL02-59**, this protocol is based on general best practices for the disposal of hazardous chemical waste in a laboratory setting.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and requirements. All personnel handling **TL02-59** waste must wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Quantitative Data Summary

While specific disposal-related quantitative data for **TL02-59** is not publicly available, the following table summarizes general recommendations for hazardous chemical waste management.

Parameter	Guideline	Rationale
Container Fill Level	Do not exceed 90% capacity	To prevent spills and allow for vapor expansion. [2]
Waste Storage Time	Up to 90 days (varies by jurisdiction)	Compliance with regulations for hazardous waste accumulation. [2]
pH for Aqueous Waste	N/A for TL02-59 (solid)	For aqueous waste, pH should generally be between 5.5 and 10.5 for drain disposal, but this is not applicable to solid TL02-59. [5]
Secondary Containment	Must hold 110% of the volume of the largest container	To contain leaks and spills effectively. [4]

Experimental Protocol: Step-by-Step Disposal of TL02-59

This protocol outlines the standard procedure for the disposal of unused or residual **TL02-59**.

Materials:

- Original **TL02-59** container (or a compatible, labeled waste container)
- Hazardous waste tag/label (provided by your institution's EHS)
- Secondary containment bin
- Personal Protective Equipment (PPE)

Procedure:

- Waste Identification and Classification:
 - Treat all unused or residual **TL02-59** as hazardous chemical waste.

- Do not mix **TL02-59** with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Container Preparation and Labeling:
 - If possible, use the original manufacturer's container for disposal.[\[4\]](#)
 - If the original container is not available or compromised, select a compatible container with a secure, leak-proof lid.
 - Affix a hazardous waste tag to the container.
 - Complete the tag with the following information:
 - The words "Hazardous Waste"[\[3\]](#)[\[6\]](#)
 - Full chemical name: **TL02-59**
 - CAS Number: 1315330-17-6[\[1\]](#)
 - Quantity of waste
 - Date of accumulation
 - Principal Investigator's name and contact information
 - Laboratory location (Building and Room number)
- Waste Accumulation and Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.[\[3\]](#)
 - The SAA should be under the control of laboratory personnel and away from general traffic.[\[4\]](#)
 - Place the primary waste container within a larger, chemically resistant secondary containment bin to prevent the spread of potential spills.[\[4\]](#)

- Ensure incompatible wastes are segregated to prevent accidental reactions.[\[3\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management office to schedule a pickup.
 - Provide the EHS office with all necessary information about the waste, as detailed on the hazardous waste tag.
 - Follow any additional instructions provided by the EHS for waste pickup and transport.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **TL02-59**.

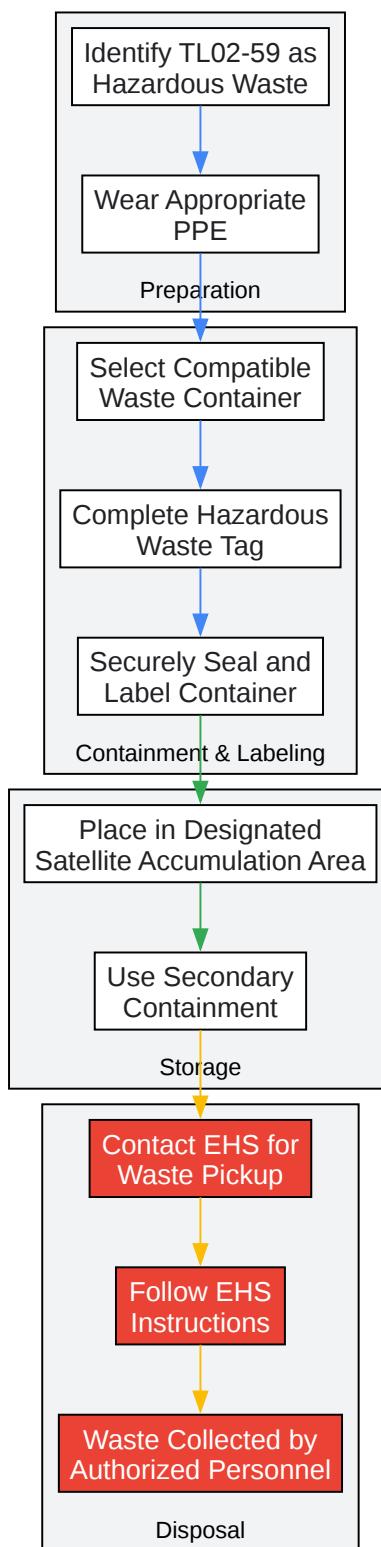


Figure 1: TL02-59 Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **TL02-59**.

Disclaimer: This information is intended as a general guide. Always prioritize and adhere to the specific protocols and regulations established by your institution's Environmental Health and Safety department and local authorities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. acewaste.com.au [acewaste.com.au]
- 2. How to Dispose of Chemical Waste in a Lab Correctly [\[gaiaca.com\]](http://gaiaca.com)
- 3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [\[cwu.edu\]](http://cwu.edu)
- 4. How to Store and Dispose of Hazardous Chemical Waste [\[blink.ucsd.edu\]](http://blink.ucsd.edu)
- 5. Hazardous Waste and Disposal - American Chemical Society [\[acs.org\]](http://acs.org)
- 6. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [\[case.edu\]](http://case.edu)
- To cite this document: BenchChem. [Proper Disposal of TL02-59: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611385#tl02-59-proper-disposal-procedures\]](https://www.benchchem.com/product/b611385#tl02-59-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com